

In-Depth Technical Guide to the Safety and Handling of PI-540

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides comprehensive safety and handling information for **PI-540**, a potent and selective inhibitor of class 1A phosphatidylinositide 3-kinases (PI3K).[1] Given its biological potency, a thorough understanding of its properties and the implementation of rigorous safety protocols are imperative for all personnel involved in its handling and use. This document outlines the known hazards, recommended handling procedures, and emergency measures related to **PI-540**.

Chemical and Physical Data

A foundational aspect of safe laboratory practice is the awareness of a compound's physical and chemical characteristics. The following table summarizes the key properties of **PI-540**.



Property	Information
IUPAC Name	3-[6-[(4-Methylpiperazin-1-yl)methyl]-4-morpholin-4-ylthieno[3,2-d]pyrimidin-2-yl]phenol
Synonyms	PI540, PI 540
CAS Number	885616-78-4
Molecular Formula	C22H27N5O2S[1]
Molecular Weight	425.55[1]
Appearance	Solid powder[1]
Purity	Typically >98%[1]

Hazard Identification and Safety Precautions

PI-540 is a bioactive molecule that requires careful handling to avoid accidental exposure. The primary hazards are associated with inhalation, ingestion, and skin/eye contact.

Hazard	Description
Inhalation	Harmful if inhaled, causing respiratory tract irritation.
Skin Contact	Harmful if absorbed through the skin; causes skin irritation.
Eye Contact	Causes eye irritation.
Ingestion	Toxic if swallowed; may cause irritation of the digestive tract.

Personal Protective Equipment (PPE) and Engineering Controls

To mitigate the risks associated with handling **PI-540**, the use of appropriate personal protective equipment and engineering controls is mandatory.



Control Measure	Specification
Engineering Controls	All handling of PI-540 powder should be conducted in a chemical fume hood with mechanical exhaust.
Eye Protection	Wear appropriate protective eyeglasses or chemical safety goggles as described by OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166.
Skin Protection	Wear appropriate protective gloves and clothing to prevent skin exposure.
Respiratory Protection	Use a NIOSH/MSHA or European Standard EN 149 approved respirator if exposure limits are exceeded or if irritation or other symptoms are experienced.

Storage and Handling Procedures

Proper storage and handling are crucial for maintaining the integrity of **PI-540** and ensuring a safe laboratory environment.

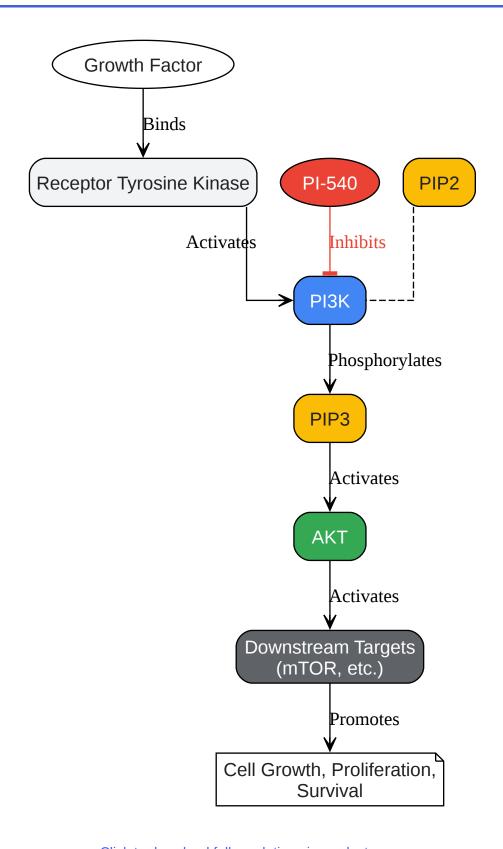


Procedure	Guideline
Handling	Avoid breathing dust, vapor, mist, or gas. Keep the container tightly closed. Avoid contact with skin and eyes. Wash thoroughly after handling.
Short-Term Storage	Store in a dry, dark place at 0 - 4°C for short- term storage (days to weeks).[1]
Long-Term Storage	For long-term storage (months to years), store at -20°C.[1]
Incompatible Materials	Avoid strong oxidizing agents.
Hazardous Decomposition	Hazardous decomposition products include carbon monoxide and carbon dioxide.

Mechanism of Action: PI3K Signaling Pathway

PI-540 is a potent and selective inhibitor of class 1A phosphatidylinositide 3-kinases (PI3K).[1] The PI3K signaling pathway is a crucial intracellular pathway involved in cell growth, proliferation, survival, and metabolism. Its dysregulation is a hallmark of many cancers. **PI-540** exerts its inhibitory effect by blocking the phosphorylation of phosphatidylinositol-4,5-bisphosphate (PIP2) to phosphatidylinositol-3,4,5-trisphosphate (PIP3), a critical step in the activation of downstream signaling cascades.





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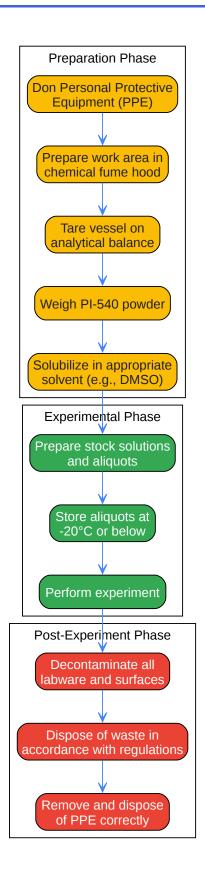
Caption: PI-540 inhibits the PI3K signaling pathway.



Experimental Workflow for Handling PI-540

The following diagram outlines a standardized workflow for the safe handling of **PI-540** powder in a research setting.





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Caption: Recommended workflow for handling PI-540.



Emergency First Aid Procedures

In the event of exposure to PI-540, immediate and appropriate first aid is critical.

Exposure Route	First Aid Measures
Inhalation	Remove from exposure and move to fresh air immediately. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Get medical aid.
Skin Contact	Get medical aid. Flush skin with plenty of water and soap for at least 15 minutes while removing contaminated clothing and shoes.
Eye Contact	Flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Get medical aid.
Ingestion	Get medical aid immediately. Wash mouth out with water.

Disclaimer: This guide is intended for informational purposes for trained research professionals. Always refer to the specific Material Safety Data Sheet (MSDS) provided by the supplier for the most current and comprehensive information. **PI-540** is for research use only and not for human or veterinary use.[1]

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